

Core Chemical and Physical Properties

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Compound of Interest

Compound Name: *Hthq*

Cat. No.: *B1673425*

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1-O-Hexyl-2,3,5-trimethylhydroquinone, also known by the synonyms **Hthq** and 4-Hexyloxy-2,3,6-trimethylphenol, is a synthetic derivative of trimethylhydroquinone. It is recognized for its potent antioxidant properties.

Table 1: General and Chemical Properties of **Hthq**

Property	Value	Source
IUPAC Name	4-hexoxy-2,3,6-trimethylphenol	PubChem[1]
Synonyms	Hthq, 1-O-Hexyl-2,3,5-trimethylhydroquinone, HX-1171	Selleck Chemicals[2], Santa Cruz Biotechnology[3]
CAS Number	148081-72-5	Selleck Chemicals[2]
Molecular Formula	C ₁₅ H ₂₄ O ₂	Selleck Chemicals[2]
Molecular Weight	236.35 g/mol	Selleck Chemicals[2]

Table 2: Physical Properties of **Hthq**

Property	Value	Notes
Appearance	Data not available	The parent compound, trimethylhydroquinone, is a crystalline solid.
Melting Point	Data not available	The parent compound, trimethylhydroquinone, has a melting point of 169-172 °C. A standard protocol for determination is provided in Section 3.1.
Boiling Point	Data not available	The parent compound, trimethylhydroquinone, has a boiling point of 295 °C.
Solubility	47 mg/mL (198.85 mM) in DMSO	Selleck Chemicals[2]
Density	Data not available	A standard protocol for determination can be adapted from general methods.
pKa	Data not available	The parent compound, trimethylhydroquinone, has a predicted pKa of approximately 11.28. A standard protocol for determination is provided in Section 3.3.

Spectral and Stability Data

Table 3: Spectral Data for **Hthq**

Spectrum Type	Data Highlights	Source/Method
Mass Spectrometry	ESI-QTOF, [M-H] ⁻ at m/z 235.1703536	PubChem[1]
UV-Visible	Data not available	A standard protocol for determination is provided in Section 3.4.
Infrared (IR)	Data not available	A standard protocol for determination is provided in Section 3.5.
Nuclear Magnetic Resonance (NMR)	Data not available	A standard protocol for determination is provided in Section 3.6.

Table 4: Stability and Storage of **Hthq**

Condition	Stability	Recommendations
Room Temperature Shipping	Stable	Can be shipped without cooling measures.[2]
Long-term Storage (Powder)	3 years at -20°C	Store in a tightly sealed container, protected from light.
Long-term Storage (in Solvent)	1 year at -80°C, 1 month at -20°C	Aliquot to avoid repeated freeze-thaw cycles.

Detailed Experimental Protocols

The following sections provide detailed methodologies for determining key physical and chemical properties of **Hthq**.

Melting Point Determination (Capillary Method)

This protocol describes the determination of the melting point range of a solid organic compound using a standard melting point apparatus.

Materials:

- Melting point apparatus (e.g., Mel-Temp)
- Capillary tubes (sealed at one end)
- Sample of **Hthq** (finely powdered)
- Mortar and pestle

Procedure:

- Ensure the **Hthq** sample is dry and finely powdered using a mortar and pestle.
- Pack the capillary tube by pressing the open end into the powdered sample until a small amount of solid is in the tube.
- Tap the sealed end of the capillary tube on a hard surface to pack the solid down to a height of 2-3 mm.
- Place the packed capillary tube into the heating block of the melting point apparatus.
- For a preliminary determination, heat the sample rapidly (10-20 °C/minute) to find an approximate melting range.
- Allow the apparatus to cool to at least 20 °C below the approximate melting point.
- Prepare a new capillary tube with the sample.
- For an accurate determination, heat the sample at a slower rate (1-2 °C/minute) when approaching the expected melting point.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Record the temperature at which the last crystal melts (the end of the melting range).

- The melting point is reported as this range. A narrow range (e.g., $< 2\text{ }^{\circ}\text{C}$) is indicative of a pure compound.

Solubility Determination

This protocol outlines a qualitative method for assessing the solubility of **Hthq** in various solvents.

Materials:

- Test tubes
- Vortex mixer
- Microspatula or micropipette
- **Hthq** sample
- A range of solvents (e.g., water, ethanol, acetone, dichloromethane, hexane)

Procedure:

- Add approximately 1 mL of the chosen solvent to a clean, dry test tube.
- Add a small, accurately weighed amount of **Hthq** (e.g., 1-5 mg) to the solvent.
- Gently agitate the mixture using a vortex mixer for 30-60 seconds.
- Visually inspect the solution against a contrasting background to determine if the solid has dissolved completely.
- If the compound dissolves, continue adding small, known quantities of **Hthq** until the solution becomes saturated (i.e., solid material remains undissolved).
- Record the solubility in terms of mg/mL. The results can be classified as:
 - Very soluble: < 1 part of solvent required for 1 part of solute.
 - Freely soluble: From 1 to 10 parts of solvent.

- Soluble: From 10 to 30 parts of solvent.
- Sparingly soluble: From 30 to 100 parts of solvent.
- Slightly soluble: From 100 to 1,000 parts of solvent.
- Very slightly soluble: From 1,000 to 10,000 parts of solvent.
- Practically insoluble: > 10,000 parts of solvent.

pKa Determination (Potentiometric Titration)

This protocol describes the determination of the acid dissociation constant (pKa) of a weakly acidic compound like **Hthq**.

Materials:

- pH meter with a suitable electrode
- Burette
- Stir plate and stir bar
- Beaker
- Standardized solution of a strong base (e.g., 0.1 M NaOH)
- A suitable solvent system in which **Hthq** is soluble (e.g., an alcohol-water mixture)
- **Hthq** sample, accurately weighed

Procedure:

- Calibrate the pH meter using standard buffer solutions.
- Dissolve a known amount of **Hthq** in a measured volume of the chosen solvent system in a beaker.

- Place the beaker on the stir plate, add a stir bar, and immerse the pH electrode in the solution.
- Fill the burette with the standardized NaOH solution.
- Record the initial pH of the **Hthq** solution.
- Begin the titration by adding small increments of the NaOH solution (e.g., 0.1-0.5 mL).
- After each addition, allow the pH reading to stabilize and record the pH and the total volume of titrant added.
- Continue the titration past the equivalence point (the point of the steepest pH change).
- Plot a titration curve of pH versus the volume of NaOH added.
- Determine the equivalence point volume (V_{eq}).
- The half-equivalence point occurs at $V_{eq} / 2$.
- The pH of the solution at the half-equivalence point is equal to the pKa of the compound.

UV-Visible Spectroscopy

Procedure:

- Prepare a stock solution of **Hthq** of known concentration in a UV-transparent solvent (e.g., ethanol or acetonitrile).
- Prepare a series of dilutions from the stock solution.
- Record the UV-Vis spectrum of each dilution, and the solvent blank, over a relevant wavelength range (e.g., 200-400 nm).
- Identify the wavelength(s) of maximum absorbance (λ_{max}).
- Using the Beer-Lambert law ($A = \epsilon bc$), the molar absorptivity (ϵ) can be calculated.

Infrared (IR) Spectroscopy

Procedure:

- For a solid sample, prepare a KBr pellet by mixing a small amount of **Hthq** with dry KBr powder and pressing it into a transparent disk.
- Alternatively, use an Attenuated Total Reflectance (ATR) accessory.
- Acquire the IR spectrum over the standard range (e.g., 4000-400 cm^{-1}).
- Identify characteristic peaks corresponding to functional groups (e.g., O-H stretch, C-O stretch, aromatic C-H and C=C stretches).

Nuclear Magnetic Resonance (NMR) Spectroscopy

Procedure:

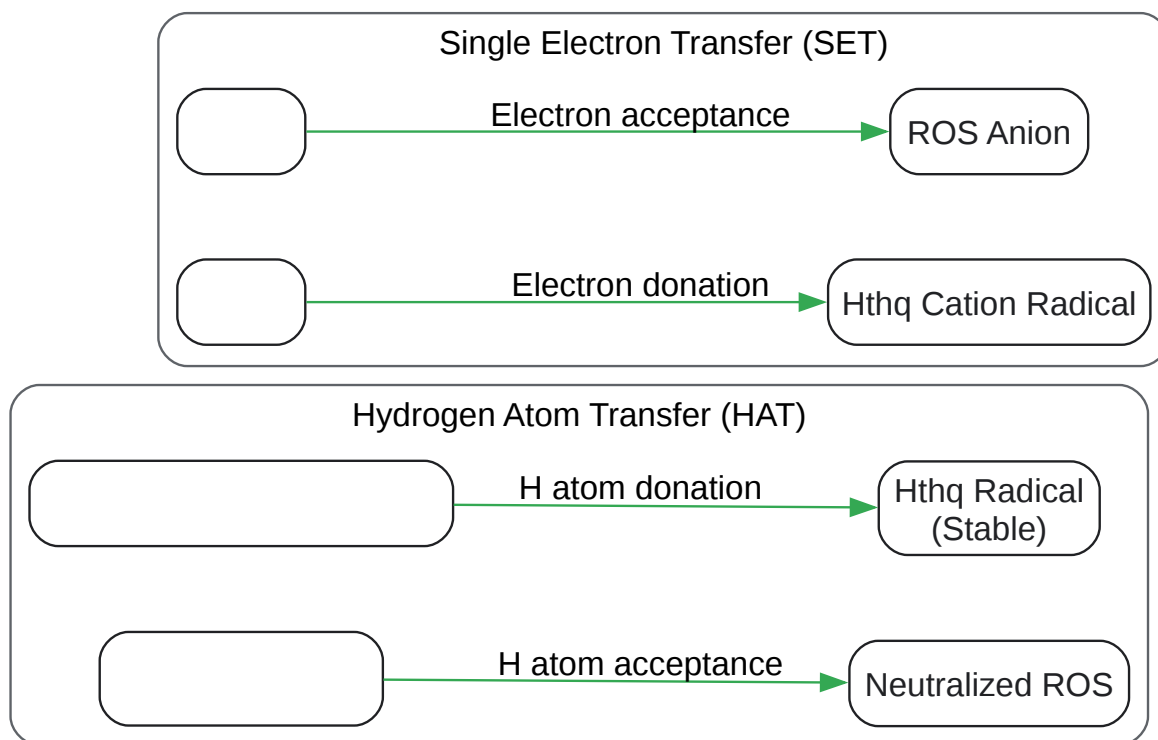
- Dissolve an accurately weighed sample of **Hthq** in a deuterated solvent (e.g., DMSO- d_6 or CDCl_3).
- Transfer the solution to an NMR tube.
- Acquire ^1H and ^{13}C NMR spectra.
- Analyze the spectra for chemical shifts, integration (for ^1H), and splitting patterns to confirm the molecular structure.

Biological Activity and Signaling Pathways

Hthq is a potent antioxidant that functions by scavenging reactive oxygen species (ROS).[2] This activity is central to its observed biological effects, including the inhibition of lipid peroxidation and potential anti-cancer and neuroprotective properties.

ROS Scavenging Mechanism

Phenolic antioxidants like **Hthq** can neutralize free radicals through two primary mechanisms: Hydrogen Atom Transfer (HAT) and Single Electron Transfer (SET).

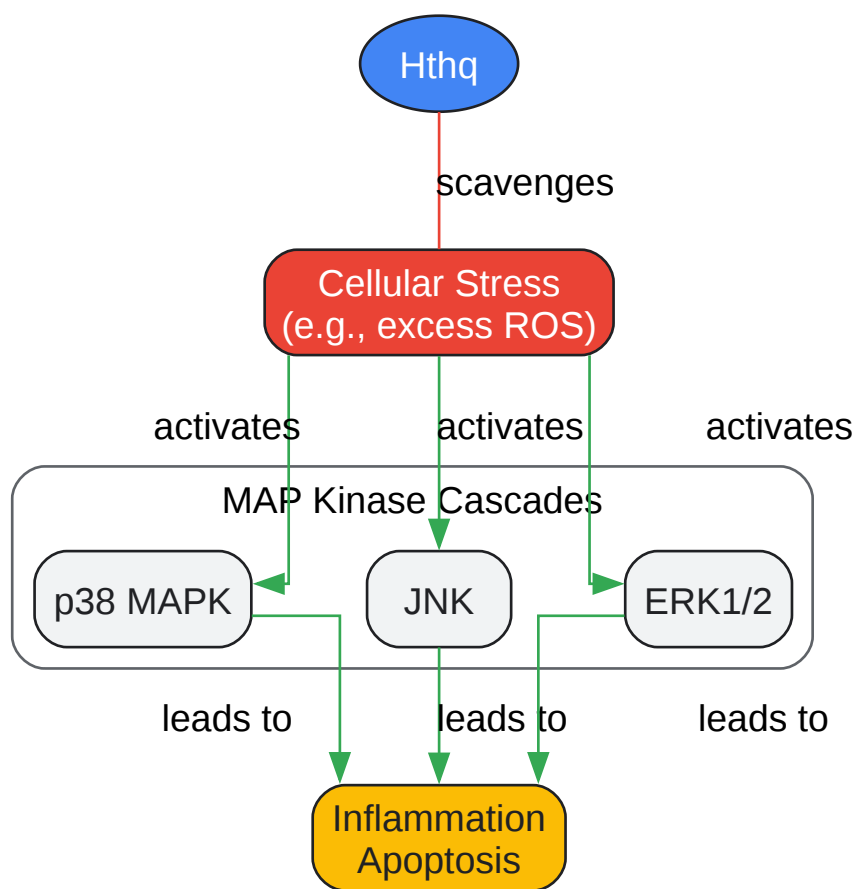


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Caption: General mechanisms of ROS scavenging by phenolic antioxidants like **Hthq**.

Inhibition of MAP Kinase Signaling

In cellular models, **Hthq** has been shown to inhibit the phosphorylation of key proteins in the Mitogen-Activated Protein Kinase (MAPK) signaling pathways, including ERK1/2, p38, and JNK. These pathways are often activated by cellular stress, including high levels of ROS. By reducing ROS, **Hthq** can attenuate the stress-induced activation of these pathways, which are implicated in inflammation and apoptosis.



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Caption: **Hthq**'s inhibitory effect on ROS-mediated MAPK signaling pathways.

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- To cite this document: BenchChem. [Core Chemical and Physical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1673425#hthq-]

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